

Benalaxyl-M molecular formula and molecular weight

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Compound of Interest

Compound Name: Benalaxyl-M

Cat. No.: B116788

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In-depth Technical Guide: Benalaxyl-M

This guide provides the fundamental molecular properties of **Benalaxyl-M**, a systemic fungicide. The information is intended for researchers, scientists, and professionals in drug development.

Benalaxyl-M is the more active R-enantiomer of the fungicide benalaxyl.[1][2][3] It belongs to the acylalanine class of fungicides.[2]

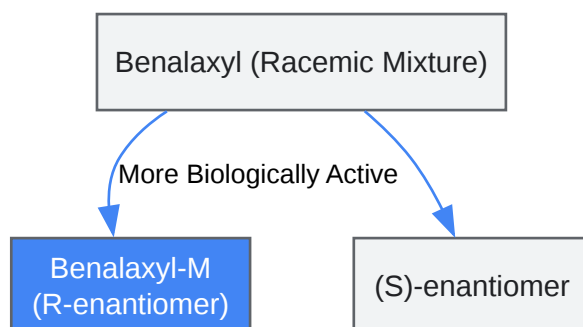
Core Molecular Data

The fundamental quantitative properties of **Benalaxyl-M** are summarized in the table below.

Property	Value
Molecular Formula	C ₂₀ H ₂₃ NO ₃ [1][4]
Molecular Weight	325.4 g/mol [1][5]
Alternate Names	N-(2,6-Dimethylphenyl)-N-(phenylacetyl)-D-alanine methyl ester[4]
CAS Number	98243-83-5[4]

Logical Relationship of Benalaxyl Enantiomers

The following diagram illustrates the relationship between benalaxyl and its more active enantiomer, **Benalaxyl-M**.



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Relationship between Benalaxyl and its enantiomers.

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